

# (3,3-Dimethoxycyclobutyl)methanol material safety data sheet (MSDS)

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## Compound of Interest

**Compound Name:** (3,3-Dimethoxycyclobutyl)methanol

**Cat. No.:** B065717

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## An In-depth Technical Guide to (3,3-Dimethoxycyclobutyl)methanol

This technical guide provides a comprehensive overview of the material safety data for **(3,3-Dimethoxycyclobutyl)methanol**, targeting researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical suppliers.

## Chemical and Physical Properties

**(3,3-Dimethoxycyclobutyl)methanol** is a cyclobutane derivative used as a building block in organic synthesis, particularly in the development of protein degraders.<sup>[1]</sup> Its physical and chemical properties are summarized below.

Property	Value	Source
CAS Number	175021-11-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C7H14O3	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	146.184 g/mol	<a href="#">[3]</a>
Boiling Point	190°C at 760 mmHg	<a href="#">[4]</a>
Purity	≥95% - ≥98%	<a href="#">[1]</a> <a href="#">[4]</a>
Storage Temperature	2-8°C	<a href="#">[4]</a>

## Safety and Handling

While a comprehensive, peer-reviewed toxicological profile for **(3,3-Dimethoxycyclobutyl)methanol** is not readily available, safety data sheets from suppliers provide essential handling and safety information. The following sections outline the known hazards and precautionary measures.

### 2.1. Hazard Identification

Based on available safety data sheets for similar chemical compounds, **(3,3-Dimethoxycyclobutyl)methanol** should be handled as a potentially hazardous substance. General hazard statements that may apply include:

- Combustible liquid.[\[5\]](#)[\[6\]](#)
- Causes serious eye irritation.[\[5\]](#)[\[6\]](#)
- Causes skin irritation.[\[6\]](#)
- Harmful if swallowed.
- May cause respiratory irritation.

### 2.2. Precautionary Measures and Personal Protective Equipment (PPE)

When handling **(3,3-Dimethoxycyclobutyl)methanol**, it is crucial to adhere to the following safety protocols:

- Ventilation: Use in a well-ventilated area, preferably within a chemical fume hood.[7]
- Personal Protective Equipment:
  - Eye Protection: Wear chemical safety goggles or glasses.[7][8]
  - Hand Protection: Chemical-resistant gloves (e.g., nitrile) are recommended.[7]
  - Skin and Body Protection: A lab coat and appropriate protective clothing should be worn. [7]
- Handling: Avoid contact with skin, eyes, and clothing.[8] Wash hands thoroughly after handling.[7] Keep away from heat, sparks, and open flames.[5][6]

### 2.3. Storage

Proper storage is essential to maintain the chemical's integrity and prevent accidents:

- Store in a cool, well-ventilated place away from direct sunlight.[7][8]
- Keep the container tightly closed.[7][8]
- Store locked up.[8]

### 2.4. Disposal

Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[5][6][8]

## First Aid Measures

In case of exposure, the following first aid procedures should be followed:

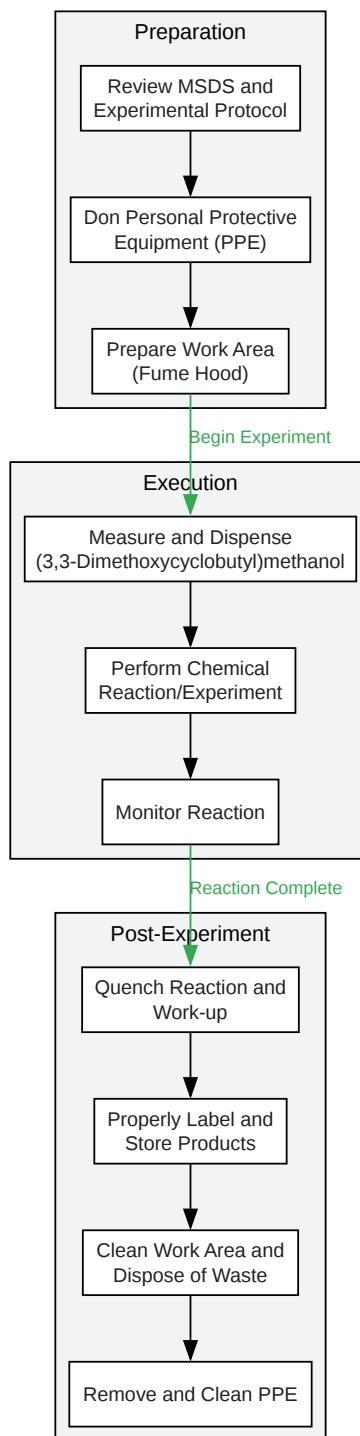
- After Inhalation: Move the person to fresh air. If symptoms persist, call a physician.[8]

- After Skin Contact: Wash off immediately with soap and plenty of water. If skin irritation occurs, get medical advice/attention.[6][8]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[5][6][8]
- After Ingestion: Rinse mouth. Do NOT induce vomiting. Call a physician or poison control center immediately.[8]

## Experimental Workflow and Safety Protocols

As no specific experimental protocols involving **(3,3-Dimethoxycyclobutyl)methanol** were found in the provided search results, a general workflow for handling such a chemical in a research setting is diagrammed below. This workflow emphasizes safety and proper procedure.

## General Experimental Workflow for Handling (3,3-Dimethoxycyclobutyl)methanol

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Caption: A generalized workflow for safely handling **(3,3-Dimethoxycyclobutyl)methanol** in a laboratory setting.

## Emergency Response Logical Flow

In the event of an accidental exposure, a clear and logical response is critical. The following diagram outlines the general steps to take.

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Caption: A flowchart illustrating the logical steps for a first aid response to chemical exposure.

## Toxicological Information

Detailed toxicological studies for **(3,3-Dimethoxycyclobutyl)methanol** are not available in the public domain. The toxicological properties have not been fully investigated.<sup>[5]</sup> Therefore, it should be handled with the assumption that it may be toxic.

## Signaling Pathways and Detailed Experimental Protocols

Currently, there is no publicly available information detailing specific signaling pathways affected by **(3,3-Dimethoxycyclobutyl)methanol** or comprehensive, peer-reviewed experimental protocols for its use. This substance is primarily available as a building block for chemical synthesis. Researchers using this compound would be responsible for developing their own specific protocols and conducting appropriate safety assessments.

**Disclaimer:** This document is intended for informational purposes only and is not a substitute for a formal Material Safety Data Sheet (MSDS) provided by the manufacturer. Always consult the official MSDS before handling any chemical.

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## References

- 1. calpaclab.com [calpaclab.com]
- 2. (3,3-dimethoxycyclobutyl)methanol CAS#: 175021-11-1 [m.chemicalbook.com]
- 3. molbase.com [molbase.com]
- 4. cas 175021-11-1|| where to buy (3,3-Dimethoxycyclobutyl)methanol [english.chemenu.com]
- 5. fishersci.com [fishersci.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. sites.chemengr.ucsb.edu [sites.chemengr.ucsb.edu]
- 8. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]

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